

Introduction: The Role of Metabolites and Labeled Standards in Drug Development

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Compound of Interest

Compound Name: *Desmethoxy Ranolazine-d5*

CAS No.: *1794788-57-0*

Cat. No.: *B587992*

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Ranolazine is an anti-anginal medication primarily used to treat chronic stable angina pectoris. [1][2] Its mechanism of action involves the inhibition of the late inward sodium current (INa) in cardiac cells, which helps to reduce intracellular sodium and calcium overload, thereby improving myocardial function.[2][3] The development and quality control of such a therapeutic agent require a thorough understanding of its metabolic fate and potential impurities. One such related compound is Desmethoxy Ranolazine, a known impurity or metabolite of Ranolazine.[4]

For researchers and drug development professionals, accurately quantifying these related compounds in biological matrices or in the active pharmaceutical ingredient (API) is critical for pharmacokinetic, safety, and purity assessments. This is where stable isotope-labeled internal standards become indispensable. This guide provides a comprehensive technical overview of **Desmethoxy Ranolazine-d5**, a deuterated analog designed for use as a reference standard in sensitive analytical assays.

Chemical Identity and Physicochemical Properties

The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry assays. **Desmethoxy Ranolazine-d5** is chemically identical to Desmethoxy

Ranolazine, except that five hydrogen atoms have been replaced with deuterium. This substitution results in a higher mass, allowing it to be distinguished from the non-labeled analyte by a mass spectrometer, while ensuring it behaves almost identically during sample preparation and chromatographic separation.

Table 1: Core Chemical Identifiers and Properties

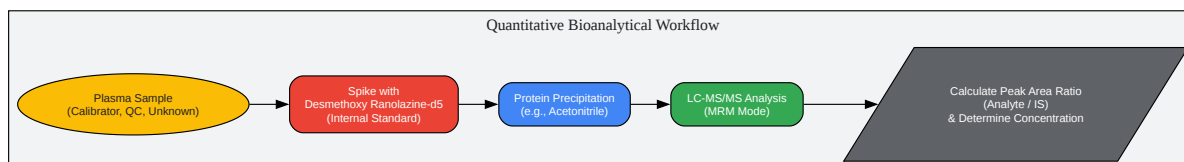
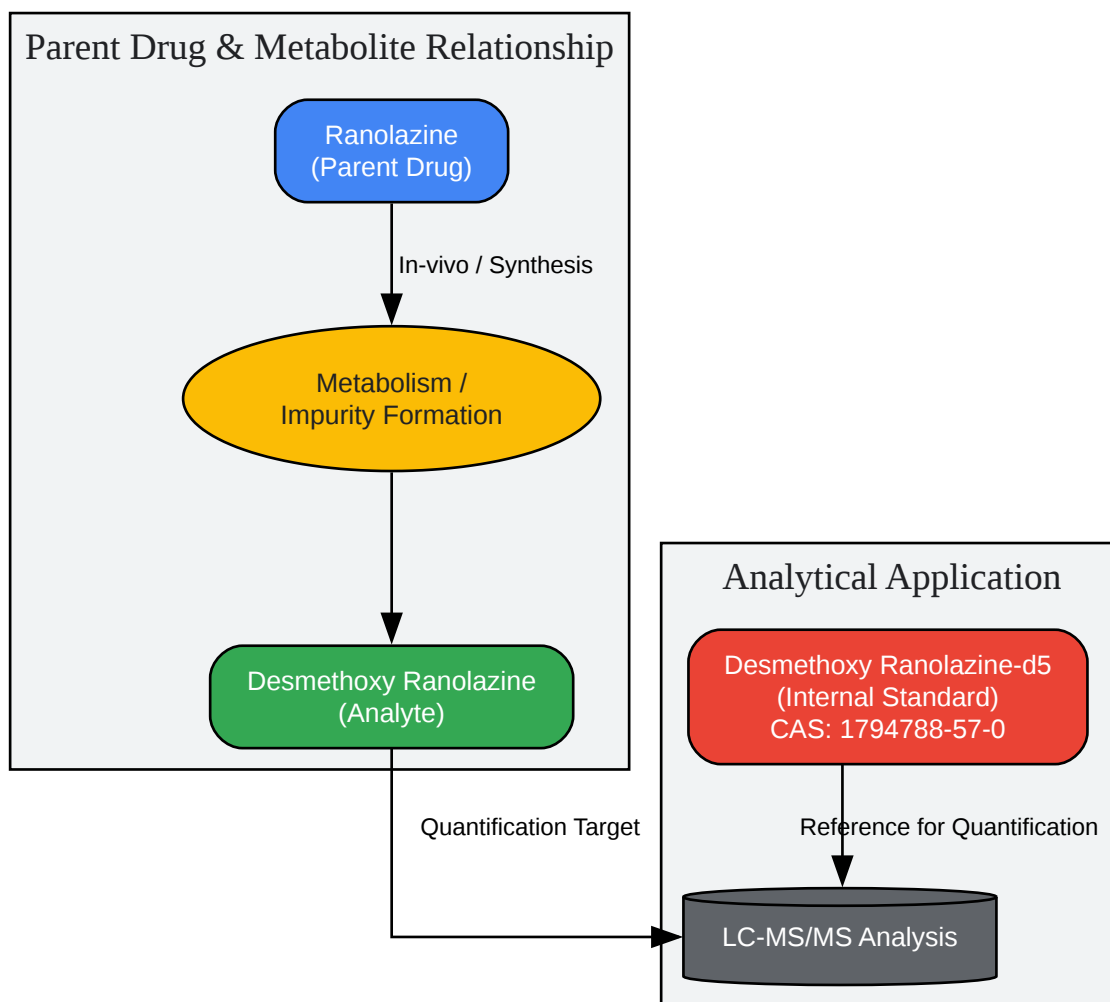
Property	Desmethoxy Ranolazine-d5	Desmethoxy Ranolazine (non-labeled)
CAS Number	1794788-57-0[5]	755711-09-2[4][6]
Molecular Formula	C ₂₃ H ₂₆ D ₅ N ₃ O ₃ [5]	C ₂₃ H ₃₁ N ₃ O ₃ [4][6]
Molecular Weight	402.54 g/mol [5]	397.5 g/mol [6]
IUPAC Name	N-(2,6-dimethylphenyl)-2-[4-(2-hydroxy-3-phenoxypropyl)piperazin-1-yl]acetamide-d5	N-(2,6-dimethylphenyl)-2-[4-(2-hydroxy-3-phenoxypropyl)piperazin-1-yl]acetamide[6]
Common Synonyms	Ranolazine Desmethoxy Impurity-d5	Ranolazine Desmethoxy Impurity, Ranolazine Related Compound B[4]

The Scientific Rationale: Application in Quantitative Bioanalysis

The primary application of **Desmethoxy Ranolazine-d5** is as an internal standard (IS) for chromatography-based quantitative assays, particularly Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). The rationale for using a stable isotope-labeled IS is rooted in its ability to provide the highest possible accuracy and precision.

Causality Behind Experimental Choice: During sample preparation (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) and analysis, some of the analyte may be lost. Because the deuterated standard has nearly identical physicochemical properties to the non-labeled analyte, it experiences the same degree of loss. By adding a known amount of **Desmethoxy Ranolazine-d5** to every sample at the beginning of the workflow, the ratio of the

analyte's mass spectrometry signal to the internal standard's signal can be used for quantification. This ratio remains constant regardless of extraction recovery, effectively correcting for sample loss and any variations in mass spectrometer response (ion suppression or enhancement).



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Sources

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